

Pomarose (CAS No. 357650-26-1): A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pomarose, with CAS number 357650-26-1, is a synthetic, double-unsaturated ketone developed and patented by Givaudan as a high-impact captive odorant.[1][2] It is not known to occur in nature.[1][2] Its potent fruity-rose aroma, with nuances of apple, plum, and raisin, has led to its use in a variety of commercial fragrances.[1] The olfactory properties of **Pomarose** are almost entirely attributed to its (2E,5Z)-stereoisomer, which possesses a remarkably low odor threshold of 0.5 ng/L of air.[1] This technical guide provides a comprehensive overview of the available information on **Pomarose**, including its chemical properties, synthesis, and the current understanding of its olfactory perception. It is important to note that, as a proprietary fragrance ingredient, publicly available data on its biological activity, toxicology beyond dermal sensitization, and pharmacokinetics are limited.

Chemical and Physical Properties

Pomarose is chemically known as (2E,5Z)-5,6,7-trimethylocta-2,5-dien-4-one.[3] Its fundamental properties are summarized in the table below. The data presented is a combination of experimentally derived and estimated values from various chemical databases.



| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 357650-26-1 | [3] |
| IUPAC Name | (2E,5Z)-5,6,7-trimethylocta- 2,5-dien-4-one | [3] |
| Molecular Formula | C11H18O | [3] |
| Molecular Weight | 166.26 g/mol | [3] |
| Appearance | Colorless to pale yellow liquid (estimated) | [4] |
| Boiling Point | 236.15 °C @ 760 mm Hg (estimated) | [4] |
| Density | 0.855 g/cm ³ | [1] |
| Vapor Pressure | 0.048 mmHg @ 25 °C (estimated) | [4] |
| logP (o/w) | 2.683 (estimated) | [4] |
| Solubility | Soluble in alcohol; Water solubility: 54.88 mg/L @ 25 °C (estimated) | [4] |

Synthesis

The discovery of **Pomarose** was a result of serendipity during the investigation of impurities in damascone-related compounds.[3] The synthesis was pioneered by Philip Kraft and his team at Givaudan.[1] While a detailed experimental protocol from the original patent is not publicly available, the synthesis is consistently described as a two-step process.

Synthesis Overview

The synthesis of **Pomarose** involves two key reactions:

• Boron Trifluoride-Catalyzed Addition: The process begins with the boron trifluoride (BF₃)-catalyzed addition of methyl isopropyl ketone to 1-ethoxyprop-1-yne. This reaction forms the



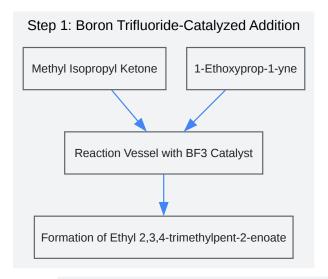
intermediate, ethyl 2,3,4-trimethylpent-2-enoate.[1]

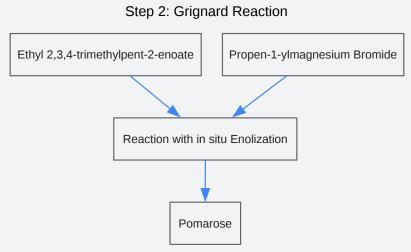
• Grignard Reaction with in situ Enolization: The intermediate ester is then treated with propen-1-ylmagnesium bromide. This Grignard reaction proceeds via an in situ enolization to yield the final product, **Pomarose**.[1][3]

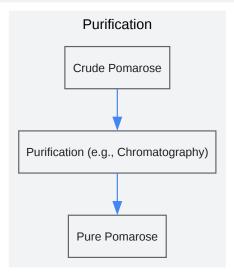
Experimental Workflow

The following diagram illustrates the logical workflow for the synthesis of **Pomarose** based on the available literature.

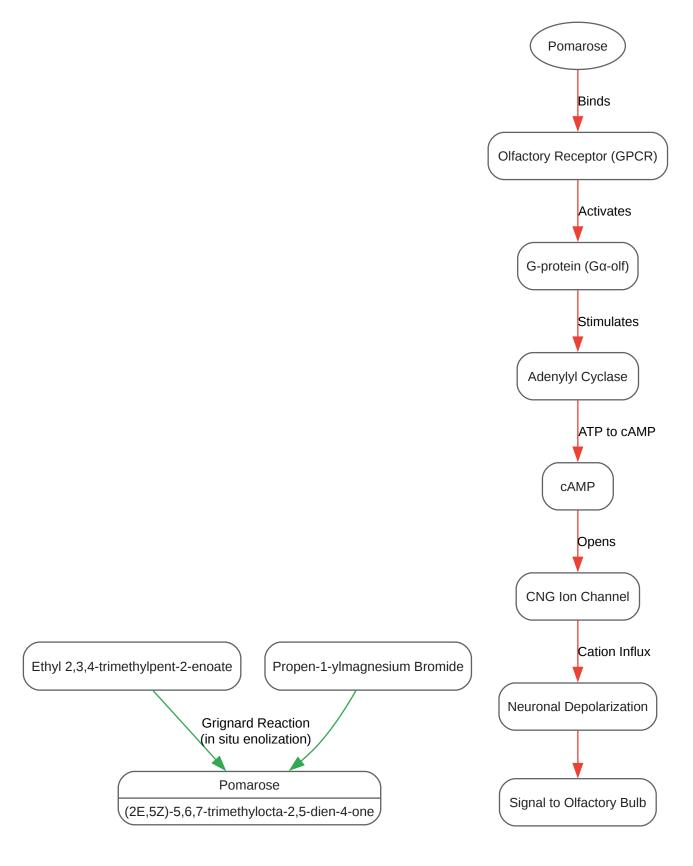












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